

2-Methoxycyclohexan-1-ol: Technical Safety & Hazard Guide

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Compound of Interest

Compound Name: 2-Methoxycyclohexan-1-ol

CAS No.: 2979-24-0

Cat. No.: B1594287

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CAS No: 2979-24-0 (trans/mixture) | Formula: C₇H₁₄O₂ | Mol.[1][2][3][4] Weight: 130.18 g/mol [1][3][5]

Executive Technical Summary

2-Methoxycyclohexan-1-ol is a cyclic glycol ether derivative extensively used as a specialized solvent and intermediate in organic synthesis. Unlike its linear analogs (e.g., 2-methoxyethanol), its cyclic structure imparts unique physicochemical properties but retains critical hazard characteristics inherent to ethers and secondary alcohols.

Critical Safety Directive: This compound possesses a dual-hazard profile:

- Immediate: Flammability and severe irritation (Skin/Eye/Respiratory).
- Latent: As a secondary alcohol with an ether linkage, it is a Class B Peroxide Former. It can form explosive hydroperoxides upon concentration (e.g., distillation or evaporation).[6][7][8]

Physicochemical Hazard Profile

The safety management of **2-methoxycyclohexan-1-ol** requires strict control over volatility and oxidative instability.

Property	Value / Condition	Safety Implication
Flash Point	~58–79°C (Closed Cup)	Flammable/Combustible. Vapors can form explosive mixtures >58°C. Grounding is mandatory.
Boiling Point	165–185°C	High boiler; concentration steps (distillation) increase peroxide explosion risk.
Vapor Density	>1 (vs Air)	Vapors accumulate in low-lying areas (sumps, drains).
Reactivity	Ether moiety	Susceptible to radical autoxidation (Peroxidation).
Solubility	Organic solvents, limited water	Lipophilic nature facilitates dermal absorption.

Peroxide Formation Mechanism

The carbon adjacent to the ether oxygen (C2 position) and the secondary alcohol position are susceptible to radical abstraction by atmospheric oxygen. This forms hydroperoxides which, upon concentration, can detonate.[8]

Status:Group B Peroxide Former (Hazard on Concentration).[8][9]

- Protocol: Test for peroxides before any distillation or evaporation step.[9]

Toxicological Assessment & Metabolic Pathways[10][11]

Acute Toxicity

- Inhalation: Vapors are irritating to the upper respiratory tract (STOT SE 3). High concentrations may induce CNS depression (dizziness, drowsiness).[10]

- Skin/Eye: Causes skin irritation (Category 2) and serious eye irritation (Category 2A). The lipophilic ether structure allows for potential dermal absorption.
- Oral: Harmful if swallowed (Category 4).[\[11\]](#)[\[12\]](#)

Metabolic Activation & Reprotoxicity Risks

While specific chronic data for the cyclic analog is less abundant than for linear glycol ethers (e.g., 2-methoxyethanol, a known teratogen), the structural homology necessitates a Precautionary Principle approach.

Linear vs. Cyclic Metabolism:

- Linear (2-Methoxyethanol): Oxidized by Alcohol Dehydrogenase (ADH) to Methoxyacetic Acid (MAA) → High Reprotoxicity.
- Cyclic (2-Methoxycyclohexanol):[\[3\]](#) Oxidized to 2-Methoxycyclohexanone or O-demethylated to 1,2-Cyclohexanediol.
 - Risk:[\[5\]](#)[\[8\]](#)[\[10\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) While steric hindrance may reduce the rate of acid metabolite formation compared to linear ethers, the ketone metabolite may still possess neurotoxic properties.

Diagram 1: Metabolic & Reactivity Pathways

This diagram illustrates the divergence between potential metabolic activation and the abiotic peroxidation risk.

Synthesis Hazards: The Epoxide Route

Researchers often synthesize this compound via the ring-opening of Cyclohexene Oxide with methanol. This introduces specific high-risk precursors.[\[17\]](#)

- Precursor: Cyclohexene Oxide (CAS 286-20-4).
- Hazard: Highly toxic, flammable, and a sensitizer.
- Reaction Risk: Exothermic ring opening. If catalyzed by strong acid, runaways are possible.

- Control: Add acid catalyst slowly to the epoxide/alcohol mixture at controlled temperatures (<50°C).

Comprehensive Safety Protocols

Engineering Controls

- Ventilation: All handling must occur within a certified chemical fume hood maintaining a face velocity of 80–100 fpm.
- Static Control: Ground/bond all transfer vessels. Use spark-proof tools.
- Storage: Store under inert atmosphere (Nitrogen/Argon) in amber glass to inhibit peroxidation.

Personal Protective Equipment (PPE) Matrix

Protection Zone	Recommendation	Rationale
Respiratory	NIOSH-approved organic vapor cartridge (if outside hood).	High vapor density; prevents CNS depression.
Hand	Butyl Rubber or Viton (0.3mm+).	Ethers degrade Nitrile/Latex rapidly. Do not use standard nitrile gloves for immersion.
Eye	Chemical Splash Goggles.	Prevents severe irritation/corneal damage.
Body	Flame-resistant lab coat.	Flammability hazard (Class 3/Combustible).[5][18]

Emergency Response Workflow

- Inhalation: Remove to fresh air immediately.[13][18] If breathing is labored, administer oxygen (trained personnel only).
- Skin Contact: Wash with non-abrasive soap for 15 minutes. Monitor for dermatitis.

- Spill:
 - Evacuate and eliminate ignition sources.[\[12\]](#)[\[16\]](#)[\[18\]](#)
 - Absorb with vermiculite or sand (non-combustible).
 - Do NOT use paper towels (increases surface area for flammability).

Peroxide Management Workflow

As a Group B peroxide former, a rigorous testing cycle is non-negotiable.

Diagram 2: Peroxide Safety Logic

This workflow defines the decision logic for handling aged containers.

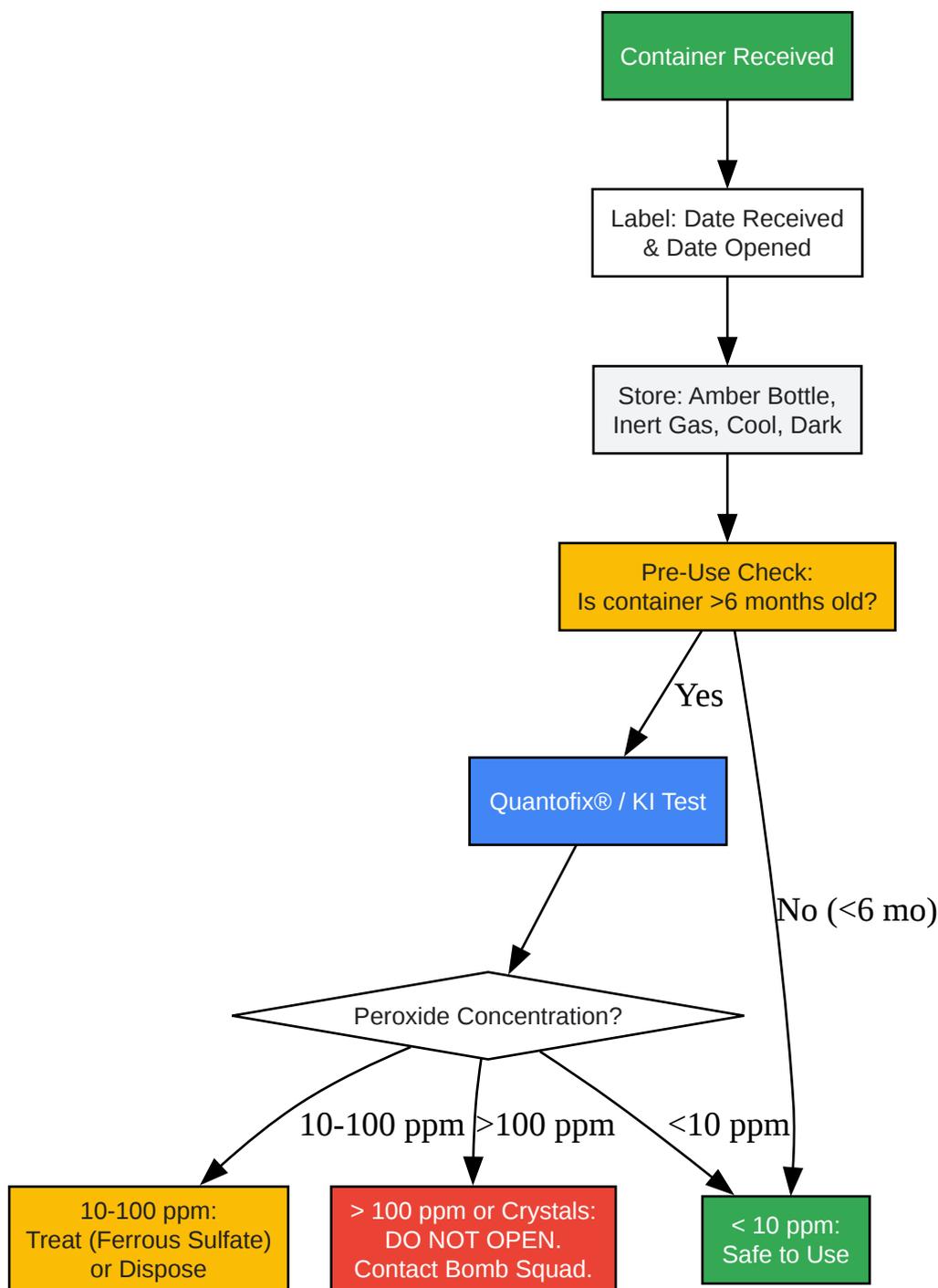


Figure 2: Decision logic for managing Peroxide Forming Chemicals (Class B).

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